Technical Guide & Safety Assessment: 2-(Benzyloxy)-5-methylphenol

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Compound of Interest

Compound Name:	*2-(Benzyloxy)-5-methylphenol*
Cat. No.:	*B7846363*

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CAS Registry Number: 36803-97-1 Chemical Family: Alkoxy-substituted Phenol / Catechol Derivative Primary Application: Pharmaceutical Intermediate (Diaryl Ethers, BPH Therapeutics)

Chemical Identity & Structural Analysis[1][2][3]

2-(Benzyloxy)-5-methylphenol is a regioselective mono-ether of 4-methylcatechol. Its structural integrity relies on the specific positioning of the benzyl ether group ortho to the hydroxyl group, with a methyl group in the meta position relative to the hydroxyl. This specific isomerism is critical for its reactivity in downstream Ullmann couplings and biological activity.

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Property	Technical Specification
IUPAC Name	5-Methyl-2-(phenylmethoxy)phenol
Molecular Formula	
Molecular Weight	214.26 g/mol
SMILES	Cc1ccc(OCc2ccccc2)c(O)c1
Appearance	Off-white to pale yellow crystalline solid (typically)
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water
Melting Point	Approx. 60–65 °C (Predicted based on structural analogs)

Safety Data Sheet (SDS) Deep Dive & Risk Assessment

While standard SDS documents provide generic hazard codes, this section interprets those hazards in the context of high-level laboratory research.

GHS Classification & Hazard Statements

Based on the structural pharmacophore (phenol/ether), this compound is classified as an Irritant.

- H315: Causes skin irritation. (Mechanism: Phenolic moiety can denature proteins and disrupt lipid barriers).
- H319: Causes serious eye irritation. (Mechanism: High polarity and acidity of the phenolic proton).
- H335: May cause respiratory irritation.

Critical Handling Protocols (Beyond the Basics)

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The Oxidation Risk: Unlike simple phenols, the ortho-alkoxy substitution makes the remaining phenolic hydroxyl electron-rich, increasing susceptibility to oxidative coupling (formation of quinones) upon prolonged exposure to air and light.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Stabilization: Avoid storage in ethereal solvents (THF/Ether) for long periods to prevent peroxide formation on the benzylic carbon.

Emergency Response Matrix

Scenario	Immediate Action	Scientific Rationale
Skin Contact	Wash with PEG-400 or Ethanol, then water.	Phenols are lipophilic; water alone may not efficiently solvate the compound from the stratum corneum.
Eye Exposure	Irrigate for 15 mins; Check pH.	Neutralization is dangerous; dilution is key to preventing corneal opacity.
Spill (Solid)	Absorb with vermiculite; Do not use paper towels.	Combustible organic solid; paper increases surface area and flammability risk.

Advanced Synthesis & Experimental Protocols

For drug development, obtaining the correct isomer (2-benzyloxy vs. 5-benzyloxy) is paramount. Direct benzylation of 4-methylcatechol yields a mixture. The Dakin Oxidation Strategy is the preferred self-validating protocol for high-purity synthesis.

Synthesis Logic: The Dakin Route

This method guarantees regioselectivity by starting with the aldehyde, protecting the ortho-hydroxyl, and then converting the aldehyde to the phenol.

Pathway:

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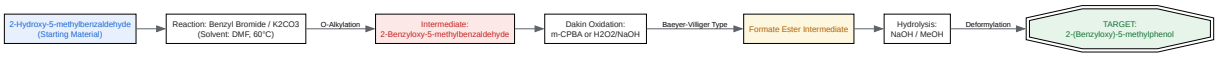
- Precursor: 2-Hydroxy-5-methylbenzaldehyde.
- Protection: Selective benzylation of the phenol.
- Oxidation: Dakin oxidation (using

  or

  -CPBA) converts the aldehyde to a formate ester.
- Hydrolysis: Base hydrolysis yields the target phenol.

Visualization: Synthesis Workflow

The following diagram illustrates the regioselective pathway to ensure the correct isomer is isolated.



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Figure 1: Regioselective Dakin Oxidation route to synthesize **2-(Benzyloxy)-5-methylphenol**, avoiding isomer mixtures common in direct catechol alkylation.

Experimental Protocol (Dakin Oxidation Method)

Note: This protocol assumes standard Schlenk line techniques.

Step 1: Benzylation

- Dissolve 2-hydroxy-5-methylbenzaldehyde (10 mmol) in DMF (20 mL).
- Add

  (12 mmol) and Benzyl Bromide (11 mmol).
- Stir at 60°C for 4 hours. Monitor by TLC (Hexane:EtOAc 8:2).

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- Checkpoint: Disappearance of the phenolic OH signal in IR or shift in NMR confirms protection.

Step 2: Dakin Oxidation & Hydrolysis

- Dissolve the crude benzylated aldehyde in

  (30 mL).
- Add

  -CPBA (15 mmol) portion-wise at 0°C (Exothermic control).
- Stir at room temperature for 12 hours.
- Wash with

  (to remove excess oxidant) and

  .
- Dissolve the resulting residue in MeOH (20 mL) and add 10% NaOH (5 mL). Stir for 1 hour.
- Acidify with 1M HCl and extract with EtOAc.
- Purification: Recrystallize from Hexane/Ether to obtain the target phenol.

Applications in Drug Development[4][5][6]

Ullmann Ether Coupling

2-(Benzyloxy)-5-methylphenol is a critical "northern hemisphere" fragment in the synthesis of complex diaryl ethers.

- Mechanism: The free phenolic hydroxyl acts as the nucleophile.
- Selectivity: The benzyl group protects the ortho-position, forcing coupling at the phenolic oxygen without interference from the catechol nature of the ring.
- Reference: Used in the synthesis of Verbenachalcone analogs (See Ref 1).

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Benign Prostatic Hyperplasia (BPH) Therapeutics

Patent literature identifies this compound as a building block for 5

-reductase inhibitors.

- Role: The benzyloxy-phenol moiety mimics the steroid A-ring or serves as a lipophilic anchor in the enzyme active site.
- Protocol Insight: The benzyl group is often removed in the final step (via

) to reveal the catechol, which then chelates Zinc in the enzyme active site (See Ref 2).

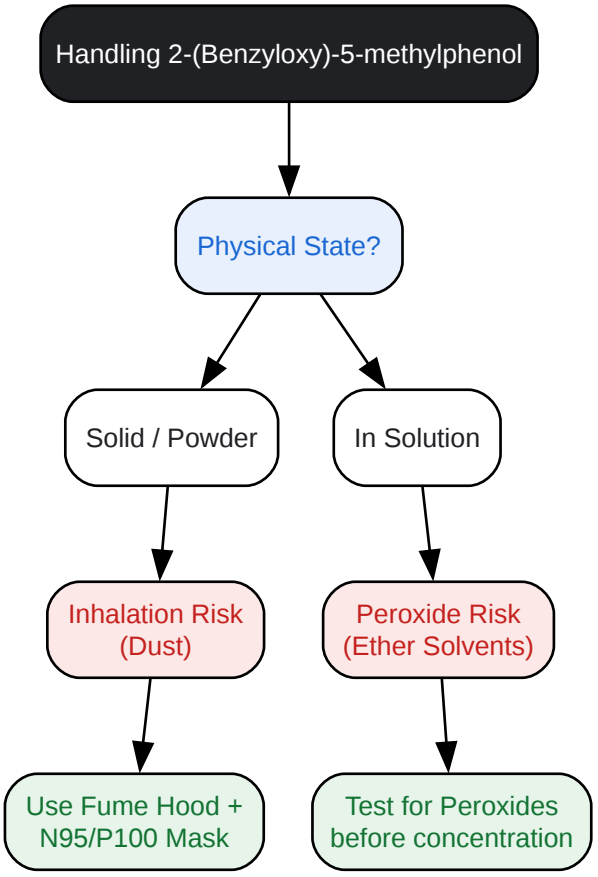
Toxicology & Environmental Fate

- Acute Toxicity: Data extrapolated from m-cresol and catechol benzyl ethers suggests an oral

  (Rat) > 500 mg/kg.
- Aquatic Toxicity: Phenolic ethers are moderately toxic to aquatic life (Category 2). Avoid release into drains.
- Metabolism: Likely metabolized via O-debenzylation (CYP450) followed by glucuronidation of the resulting catechol.

Handling Decision Tree

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Figure 2: Decision logic for minimizing risk during physical handling and solvent processing.

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